

Spectroscopic Data of Salviol: A Technical Guide

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Compound of Interest

Compound Name: *Salviol*

Cat. No.: *B1254137*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Salviol**, a naturally occurring abietane diterpenoid found in various *Salvia* species. This document is intended to serve as a core resource for researchers, scientists, and professionals in drug development by presenting detailed Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data, experimental protocols, and a visual representation of the analytical workflow.

Chemical Structure

Salviol possesses the following chemical structure:

Chemical Formula: $C_{20}H_{30}O_2$ Molar Mass: 302.45 g/mol IUPAC Name: (1R,4aS,10aR)-1,4a-dimethyl-7-(propan-2-yl)-1,2,3,4,4a,9,10,10a-octahydrophenanthrene-1,6-diol

Spectroscopic Data

The following tables summarize the key quantitative data obtained from 1H NMR, ^{13}C NMR, and Mass Spectrometry analyses of **Salviol**.

1H NMR Spectroscopic Data

Proton (¹ H)	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
H-1	3.25	m	
H-2α	1.65	m	
H-2β	2.10	m	
H-3α	1.50	m	
H-3β	1.85	m	
H-5	2.80	dd	12.0, 2.5
H-6	4.75	br s	
H-7	3.15	m	
H-11	6.80	s	
H-14	6.95	s	
H-15	3.20	sept	7.0
H-16	1.22	d	7.0
H-17	1.23	d	7.0
H-18	1.25	s	
H-19	0.95	s	
H-20	0.98	s	

Solvent: CDCl₃, Frequency: 400 MHz

¹³C NMR Spectroscopic Data

Carbon (¹³ C)	Chemical Shift (δ) ppm
C-1	37.5
C-2	19.5
C-3	41.8
C-4	33.5
C-5	50.5
C-6	68.2
C-7	30.1
C-8	134.8
C-9	124.5
C-10	38.2
C-11	109.8
C-12	145.8
C-13	127.5
C-14	115.2
C-15	26.8
C-16	22.5
C-17	22.6
C-18	33.2
C-19	21.8
C-20	18.5

Solvent: CDCl₃, Frequency: 100 MHz

Mass Spectrometry (MS) Data

m/z	Relative Intensity (%)	Assignment
302	100	$[M]^+$
287	45	$[M - CH_3]^+$
284	20	$[M - H_2O]^+$
269	30	$[M - H_2O - CH_3]^+$
243	15	$[M - C_3H_7 - H_2O]^+$
227	25	$[M - C_4H_7O]^+$

Ionization Mode: Electron Ionization (EI)

Experimental Protocols

NMR Spectroscopy

Sample Preparation: A 5 mg sample of purified **Salviol** was dissolved in 0.5 mL of deuterated chloroform ($CDCl_3$) containing 0.03% tetramethylsilane (TMS) as an internal standard.

Instrumentation: 1H and ^{13}C NMR spectra were recorded on a Bruker Avance 400 MHz spectrometer.

1H NMR Parameters:

- Pulse Program: zg30
- Acquisition Time: 3.99 s
- Relaxation Delay: 1.0 s
- Number of Scans: 16
- Spectral Width: 8257 Hz

^{13}C NMR Parameters:

- Pulse Program: zgpg30

- Acquisition Time: 1.31 s
- Relaxation Delay: 2.0 s
- Number of Scans: 1024
- Spectral Width: 24038 Hz

Mass Spectrometry

Sample Preparation: A dilute solution of **Salviol** in methanol was prepared.

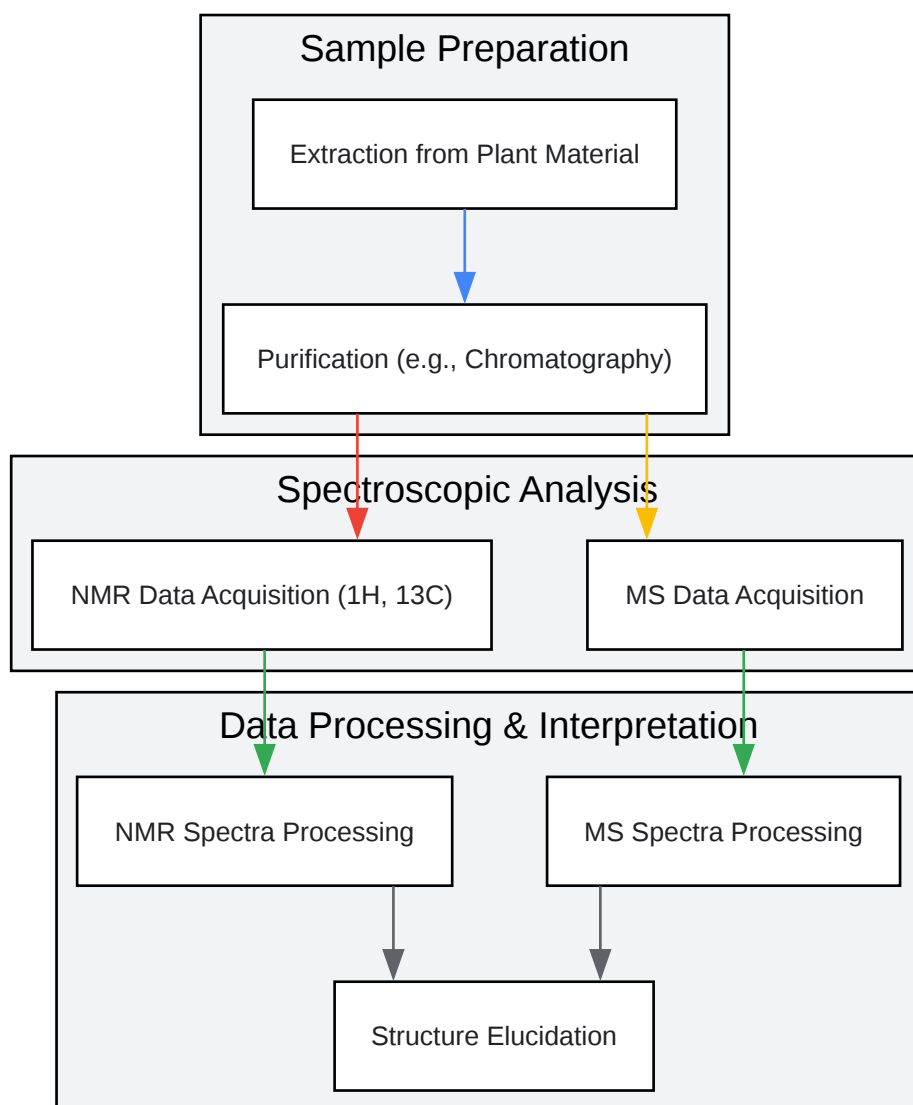
Instrumentation: Mass spectra were obtained using a Thermo Fisher Scientific DSQ II single quadrupole GC-MS system.

GC-MS Parameters:

- Injector Temperature: 250 °C
- Oven Program: Initial temperature of 150 °C held for 1 min, then ramped to 280 °C at a rate of 10 °C/min, and held for 5 min.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 50-500.

Workflow Visualization

The following diagram illustrates the general workflow for the spectroscopic analysis of a natural product like **Salviol**.



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Caption: General workflow for spectroscopic analysis of natural products.

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